

Unveiling the Antioxidant Potential of Daturabietatriene: A Comparative Guide

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Compound of Interest

Compound Name: *Daturabietatriene*

Cat. No.: *B027229*

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The quest for novel antioxidant compounds is a cornerstone of therapeutic development, with natural products serving as a rich reservoir of potential candidates. Within the *Datura* genus, known for its diverse phytochemical landscape, **Daturabietatriene** has emerged as a compound of interest. However, a comprehensive validation of its specific antioxidant capacity remains an area of active investigation. This guide provides a comparative overview of the antioxidant activity within the *Datura* genus, offering a predictive lens through which the potential of isolated compounds like **Daturabietatriene** can be viewed. While direct experimental data on **Daturabietatriene** is not yet available in the public domain, this document summarizes the antioxidant performance of extracts from its parent genus and details the standard experimental protocols used in such evaluations.

Comparative Antioxidant Activity of *Datura* Species Extracts

Extracts from various *Datura* species have demonstrated notable antioxidant activity, largely attributed to their rich composition of phenolic compounds, flavonoids, and alkaloids.^{[1][2][3]} The antioxidant potential is commonly quantified using assays such as DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) radical scavenging assays. The results are often expressed as the IC₅₀ value, which represents the concentration of the extract required to inhibit 50% of the free radicals. A lower IC₅₀ value signifies a higher antioxidant capacity.

| Plant Species & Extract Type | Assay | IC50 (µg/mL) | Reference Compound |
|------------------------------------|-------|----------------|---------------------------------|
| Datura innoxia Leaf (Methanolic) | DPPH | 146.69 ± 8.46 | BHT |
| Datura innoxia Leaf (Methanolic) | ABTS | 149.42 ± 13.43 | BHT |
| Datura metel Leaf (Methanolic) | DPPH | 180.97 ± 5.49 | BHT |
| Datura metel Seed (Methanolic) | DPPH | 199.34 ± 6.29 | BHT |
| Datura stramonium Seed (Aqueous) | DPPH | 52.2 ± 25.4 | BHT (IC50: 14.8 ± 1.0 µg/mL) |
| Datura stramonium Seed (Aqueous) | ABTS | 197.4 ± 15.6 | Trolox (IC50: 15.3 ± 1.0 µg/mL) |
| Datura stramonium Seed (Ethanolic) | DPPH | 96.2 ± 29.9 | BHT (IC50: 14.8 ± 1.0 µg/mL) |
| Datura stramonium Seed (Ethanolic) | ABTS | 241.0 ± 52.0 | Trolox (IC50: 15.3 ± 1.0 µg/mL) |

Note: The data presented is a summary from multiple studies and direct comparison should be made with caution due to variations in experimental conditions.

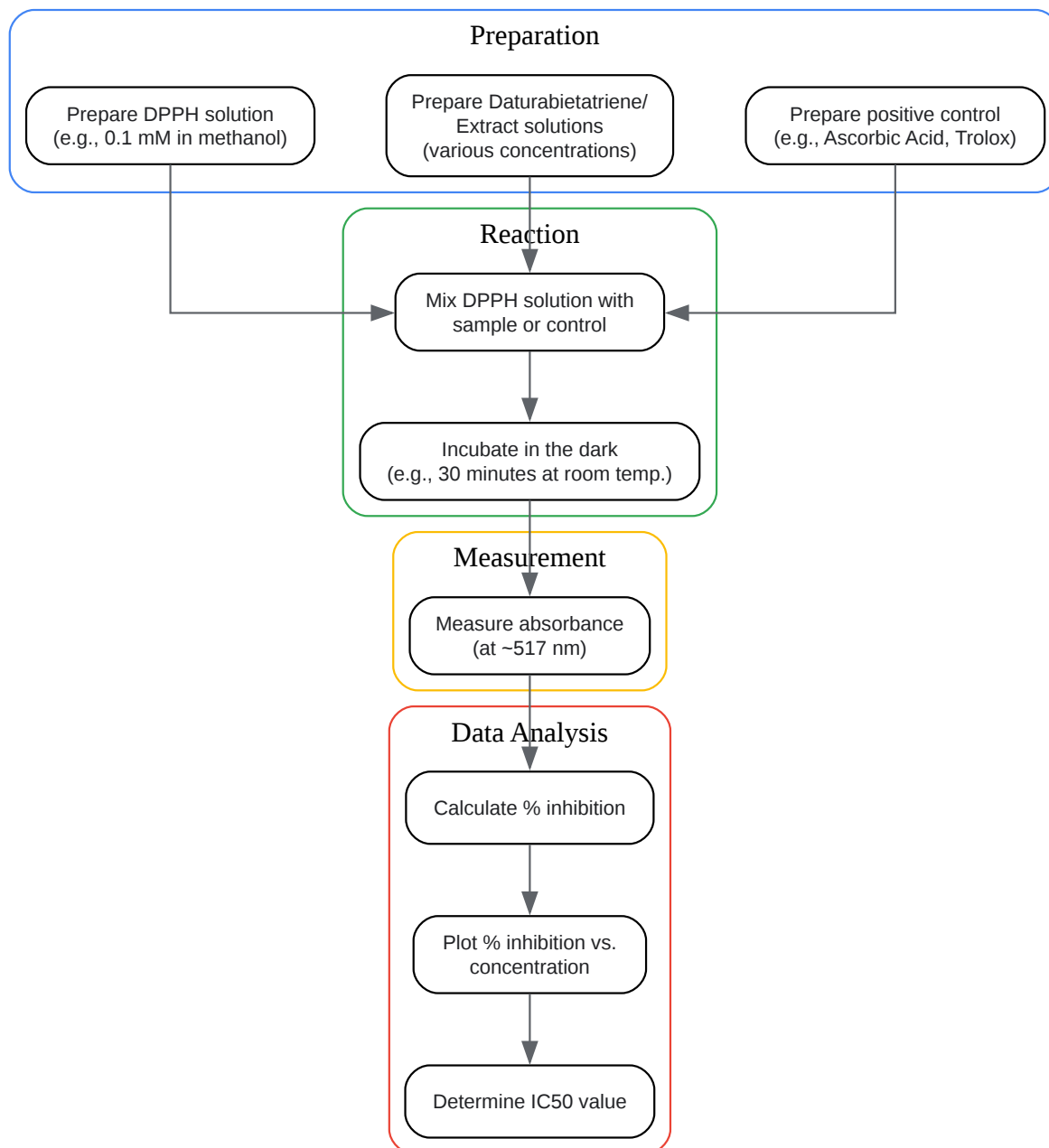
Experimental Protocols

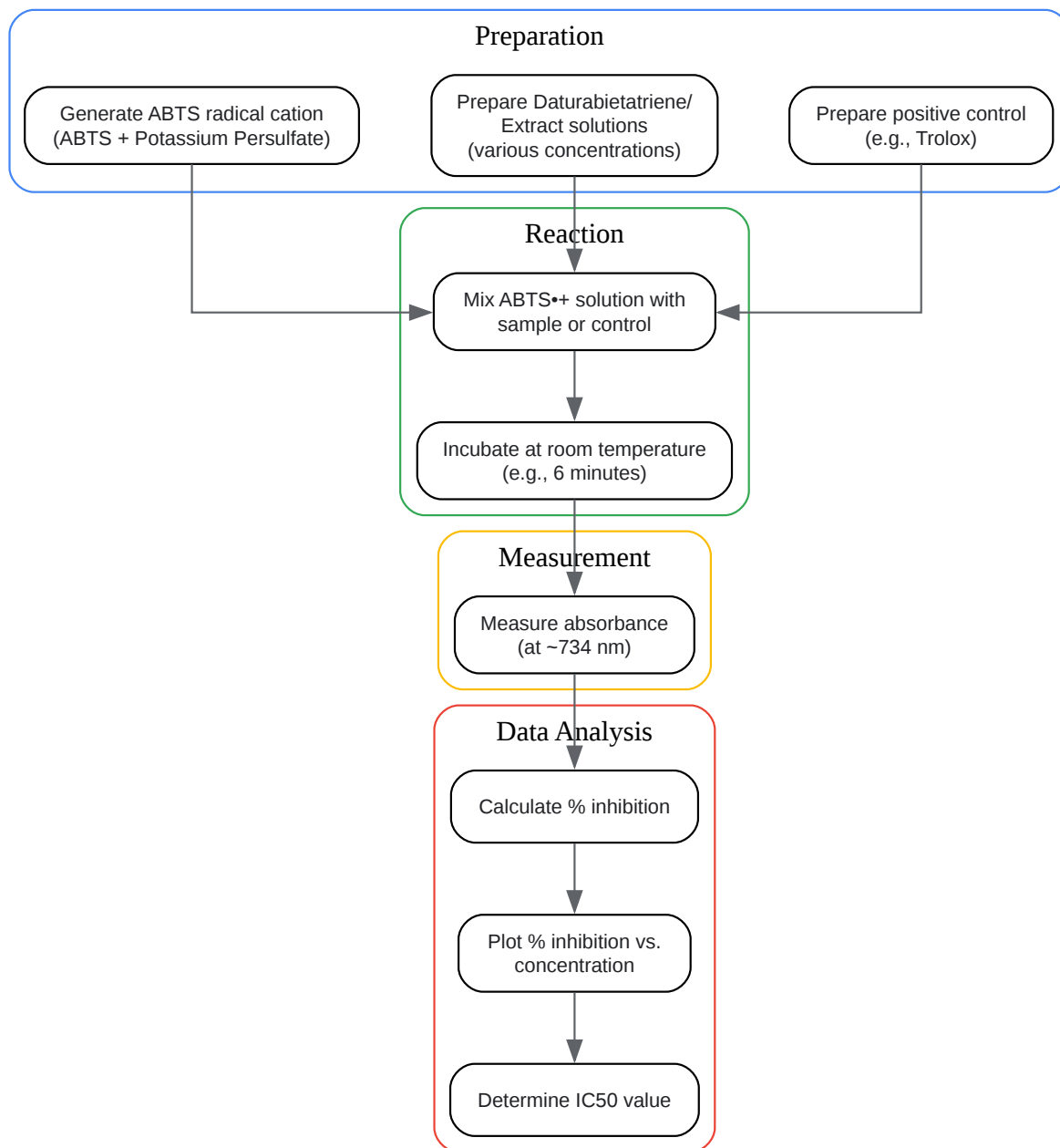
The following are detailed methodologies for the most common in vitro antioxidant capacity assays cited in the literature for Datura extracts.

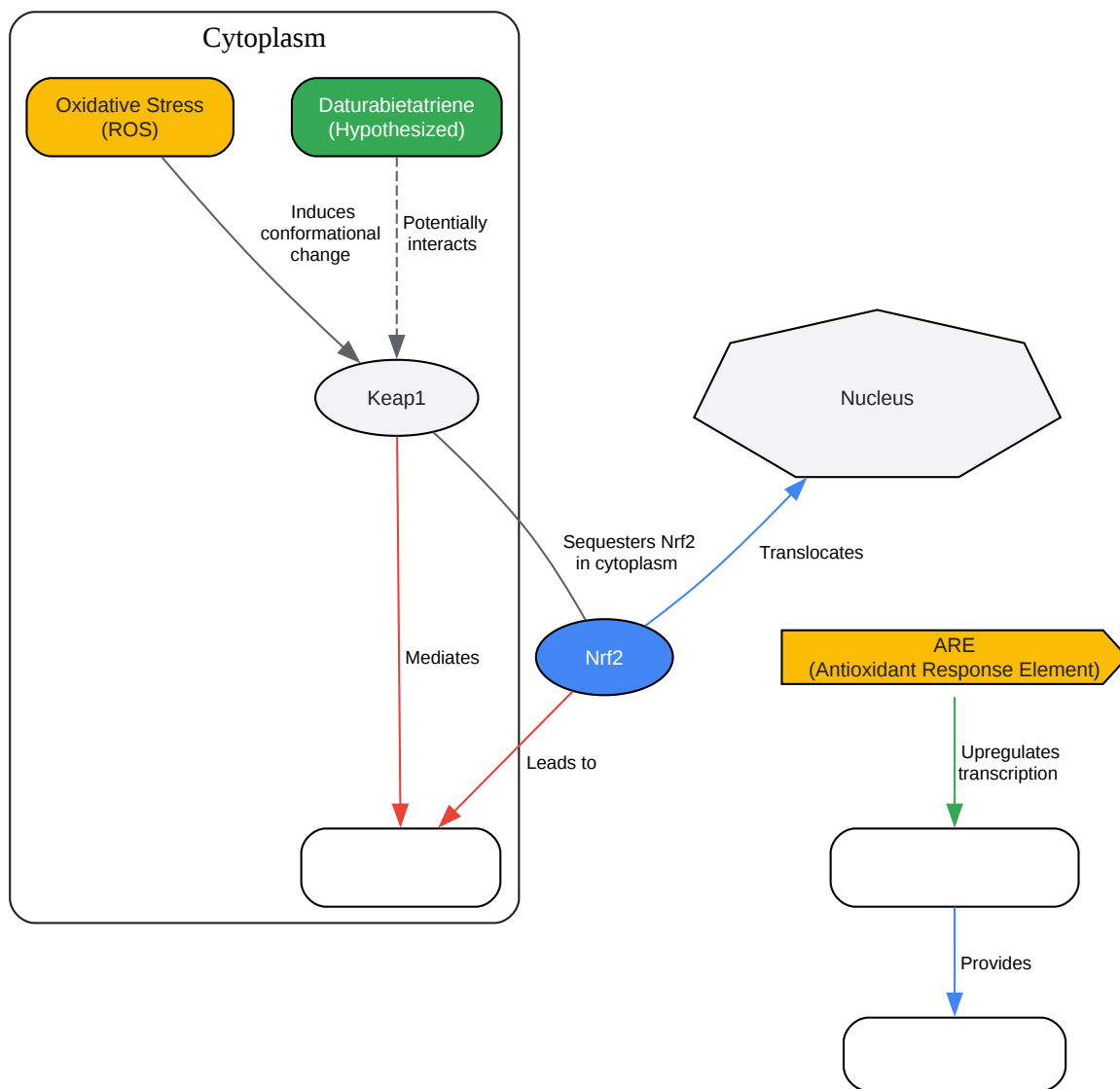
DPPH Radical Scavenging Assay

This assay is based on the ability of an antioxidant to donate an electron or hydrogen atom to the stable DPPH radical, thus neutralizing it and causing a color change from purple to yellow, which is measured spectrophotometrically.

Workflow for DPPH Assay







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